

SP4206: Application Notes and Protocols for Autoimmune Disease Models

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Compound of Interest

Compound Name: ST4206

Cat. No.: B15569156

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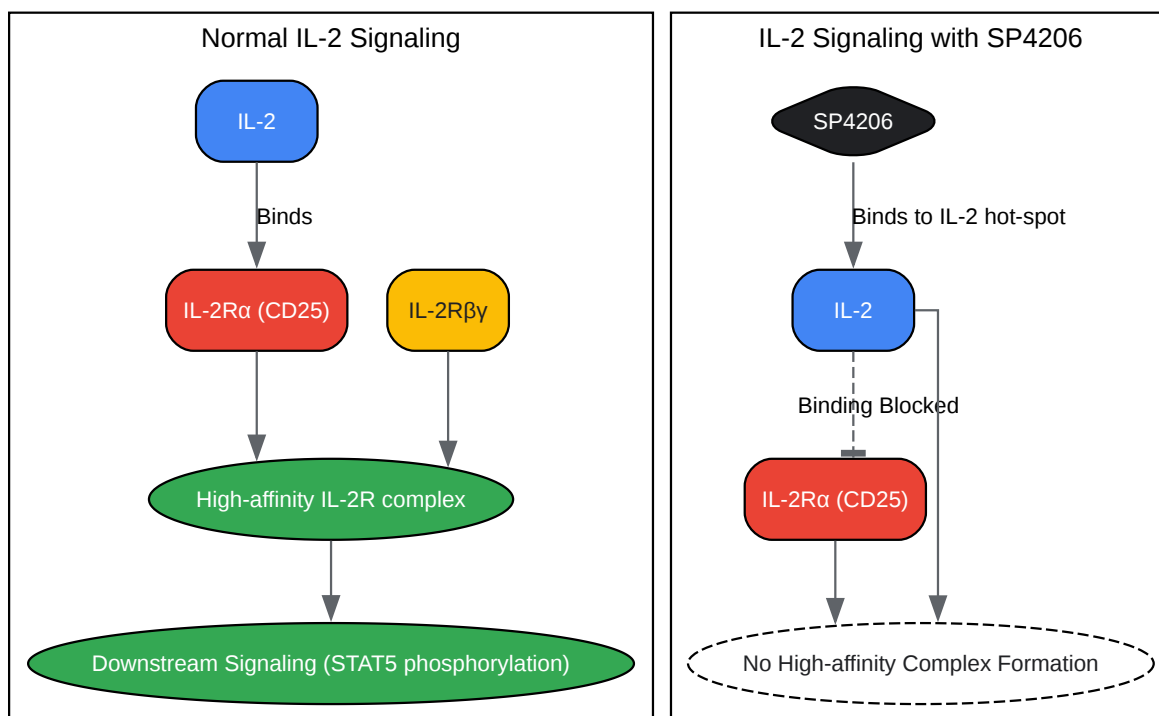
Introduction

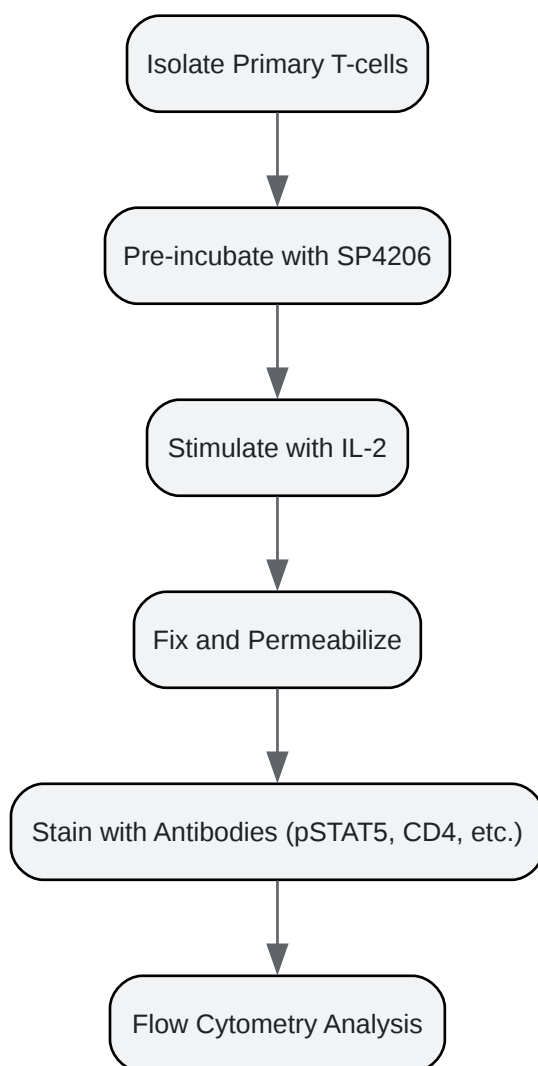
SP4206 is a novel small molecule inhibitor that targets the protein-protein interaction between Interleukin-2 (IL-2) and the alpha subunit of its receptor, IL-2R α (CD25).[1][2] By binding with high affinity to a critical "hot-spot" on IL-2, SP4206 competitively inhibits the formation of the high-affinity IL-2 receptor complex, a crucial step in the potentiation of IL-2 signaling.[1][2] This targeted disruption of the IL-2 pathway presents a promising therapeutic strategy for autoimmune diseases and other inflammatory conditions characterized by excessive IL-2 signaling. This document provides detailed application notes, experimental protocols for in vitro characterization, and general protocols for evaluating the efficacy of compounds like SP4206 in established autoimmune disease models.

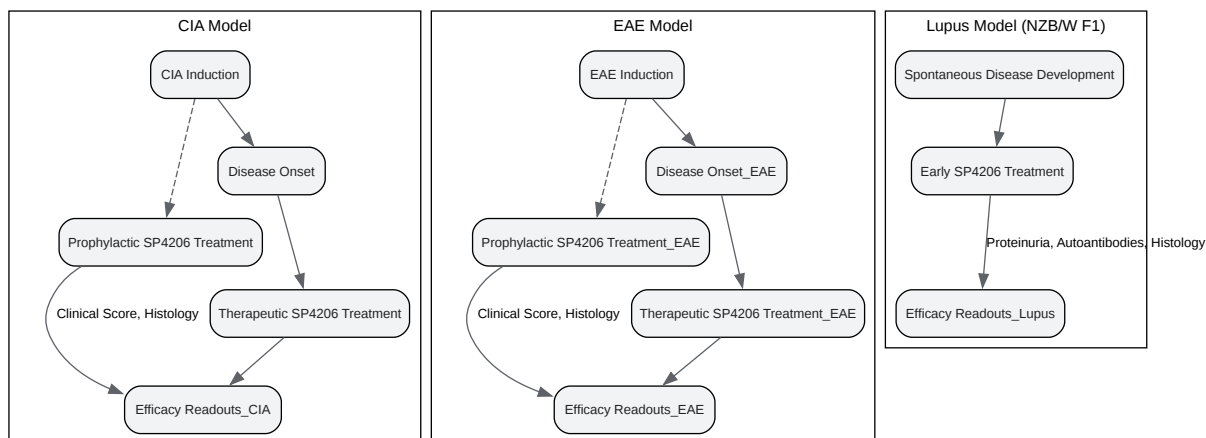
Mechanism of Action: IL-2/IL-2R α Inhibition

SP4206 functions as a direct antagonist of the IL-2 signaling pathway. It physically occludes the binding site of IL-2R α on the IL-2 molecule, preventing the formation of the high-affinity IL-2 receptor complex (IL-2R $\alpha\beta\gamma$).[1] This inhibition is competitive and characterized by a high affinity, with a dissociation constant (Kd) of approximately 70 nM for wild-type human IL-2.[1]

The efficacy of SP4206 stems from its ability to target key "hot-spot" residues on the surface of IL-2 that are essential for IL-2R α binding.[\[1\]](#)







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References

- 1. Early Treatment of Interleukin-33 can Attenuate Lupus Development in Young NZB/W F1 Mice [mdpi.com]
- 2. biorxiv.org [biorxiv.org]
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